

# Application Notes and Protocols for GDC-0941 (Pictilisib) in Animal Models

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## Compound of Interest

Compound Name: GODIC

Cat. No.: B6299700

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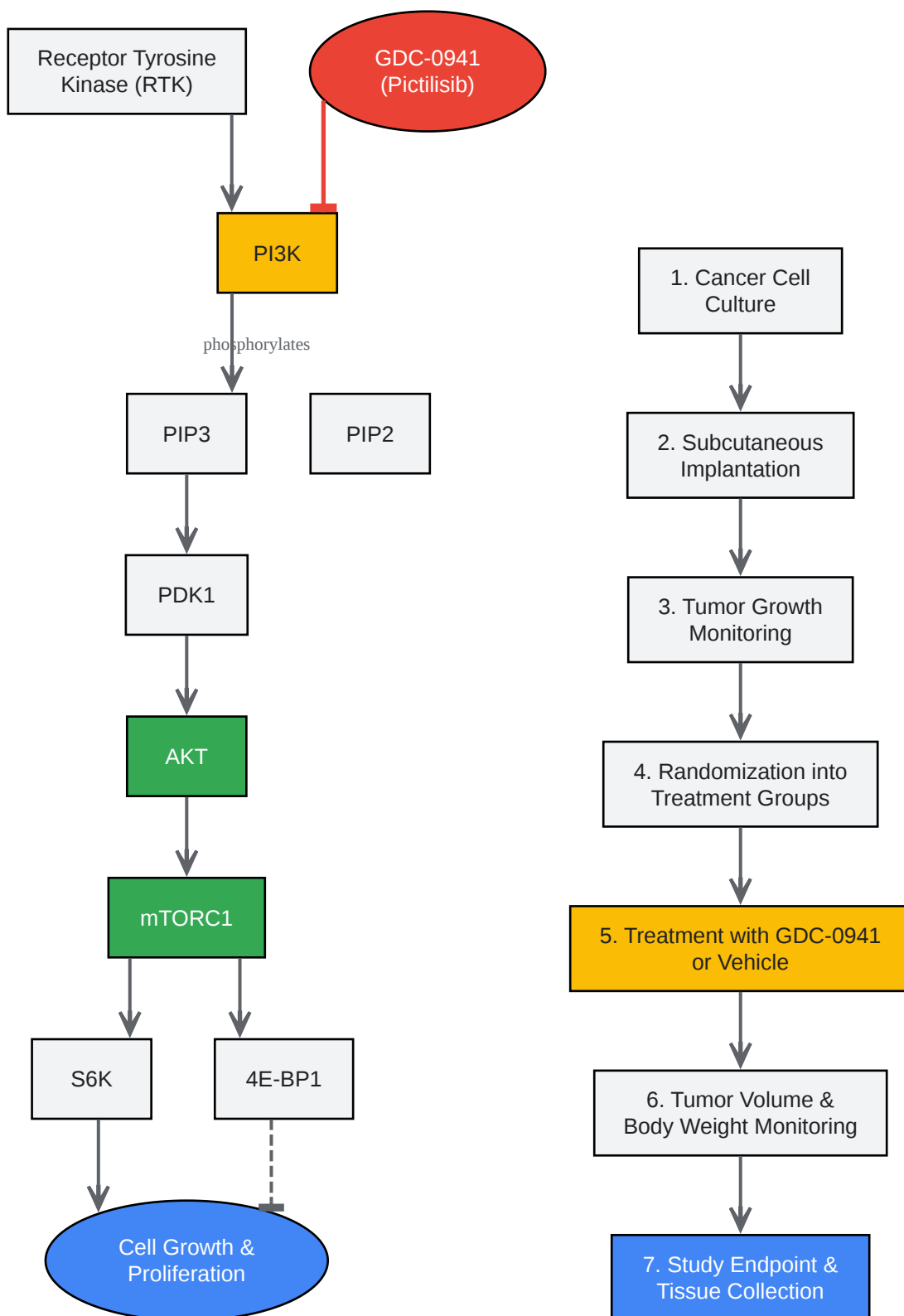
## Introduction

GDC-0941, also known as Pictilisib, is a potent and selective inhibitor of Class I phosphoinositide 3-kinases (PI3Ks), with activity against p110 $\alpha$ , p110 $\beta$ , p110 $\delta$ , and p110 $\gamma$  isoforms. It is an orally bioavailable compound that has been extensively evaluated in preclinical animal models for its anti-tumor activity. These application notes provide a comprehensive overview of the use of GDC-0941 in animal models, including its mechanism of action, recommended protocols for in vivo studies, and expected outcomes.

## Mechanism of Action

GDC-0941 targets the PI3K family of lipid kinases, which are critical components of the PI3K/AKT/mTOR signaling pathway. This pathway is frequently dysregulated in human cancers and plays a crucial role in cell growth, proliferation, survival, and metabolism. By inhibiting PI3K, GDC-0941 effectively blocks the downstream signaling cascade, leading to the inhibition of tumor cell growth and the induction of apoptosis.

## PI3K/AKT/mTOR Signaling Pathway Inhibition by GDC-0941



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